

Personal protective equipment for handling 3-(Butylamino)propionitrile

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3-(Butylamino)propionitrile

Cat. No.: B1266221

[Get Quote](#)

Essential Safety and Handling Guide for 3-(Butylamino)propionitrile

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols and logistical information for handling **3-(Butylamino)propionitrile** in a laboratory setting. Adherence to these procedures is critical for ensuring personal safety and proper disposal.

Chemical and Physical Properties

The following table summarizes key quantitative data for **3-(Butylamino)propionitrile** and related compounds for easy reference.

Property	Value	Notes
3-(Butylamino)propionitrile	CAS: 693-51-6[1]	
Molecular Formula	C ₇ H ₁₄ N ₂ [1]	
Molecular Weight	126.2 g/mol [1]	
Boiling Point	104-106 °C (at 10 mm Hg)[1]	
Melting Point	48.5-49.5 °C[1]	
Density	0.86 g/cm ³ [1]	
Toxicity Data (Similar Compounds)		
3-Aminopropionitrile Fumarate (Oral Rat LD50)	800 mg/kg[2]	For comparison
3-Dimethylaminopropionitrile (Oral Rat LD50)	2600 mg/kg[3]	For comparison
3-Dimethylaminopropionitrile (Dermal Rabbit LD50)	1410 mg/kg[3]	For comparison
Propionitrile (Oral Rat LD50)	39 mg/kg[4]	For comparison
Propionitrile (Dermal Rabbit LD50)	128 mg/kg[4]	For comparison

Hazard Identification and Personal Protective Equipment (PPE)

3-(Butylamino)propionitrile is classified as harmful and an irritant.[1] It is crucial to use appropriate personal protective equipment (PPE) to minimize exposure.

Hazard Class	GHS Hazard Statements
Harmful	H302: Harmful if swallowed[1]H312: Harmful in contact with skin[1]H332: Harmful if inhaled[1]
Irritant	H315: Causes skin irritation[1]H319: Causes serious eye irritation[1]H335: May cause respiratory irritation[1]

Recommended Personal Protective Equipment (PPE)

Situation	Required PPE
Standard Handling	<ul style="list-style-type: none">Chemical safety goggles with side shields[2]Nitrile gloves (immediately replace if contaminated)[2]Chemical-resistant lab coat[2]
Risk of Splash	<ul style="list-style-type: none">Face shield in addition to safety gogglesChemical-resistant apron over lab coat
Large Quantities/Spills	<ul style="list-style-type: none">NIOSH-approved respirator with appropriate cartridges[2]Heavy-duty, chemical-resistant gloves and boots

Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the procedural steps for safely handling **3-(Butylamino)propionitrile** from preparation to the completion of work.

1. Preparation and Engineering Controls:

- Ventilation: Always handle **3-(Butylamino)propionitrile** in a certified chemical fume hood to minimize inhalation exposure.[5]
- Emergency Equipment: Ensure that a safety shower and eyewash station are readily accessible and have been recently tested.[5]

- Material Review: Before starting, review the Safety Data Sheet (SDS) for **3-(Butylamino)propionitrile** and any other chemicals being used.

2. Personal Protective Equipment (PPE) Donning:

- Hand Protection: Wear appropriate chemical-resistant gloves (nitrile gloves are suitable for incidental contact).[\[2\]](#) Check gloves for any signs of degradation or punctures before use.
- Eye and Face Protection: Wear chemical safety goggles.[\[2\]](#) If there is a significant risk of splashing, a face shield should be worn over the goggles.
- Protective Clothing: A buttoned lab coat must be worn.[\[2\]](#) For larger quantities, consider a chemical-resistant apron. Ensure legs and feet are fully covered with long pants and closed-toe shoes.

3. Chemical Handling:

- Dispensing: When transferring or dispensing the chemical, do so slowly and carefully to avoid splashing or aerosol generation.
- Incompatible Materials: Keep away from strong oxidizing agents, acids, and bases.[\[6\]](#)
- Hygiene: Do not eat, drink, or smoke in the laboratory.[\[7\]](#) Wash hands thoroughly with soap and water after handling the chemical, before leaving the lab, and before eating or drinking.[\[7\]](#)

4. Post-Experiment:

- Decontamination: Clean the work area thoroughly with an appropriate solvent and decontaminating solution.
- Storage: Store **3-(Butylamino)propionitrile** in a tightly sealed, properly labeled container in a cool, dry, and well-ventilated area away from incompatible substances.[\[8\]](#)

Disposal Plan: Waste Management Protocol

Proper disposal of **3-(Butylamino)propionitrile** and associated contaminated materials is essential to prevent environmental contamination and ensure safety.

1. Waste Segregation and Collection:

- Chemical Waste: Collect all waste containing **3-(Butylamino)propionitrile** in a designated, sealed, and clearly labeled hazardous waste container.
- Contaminated PPE: Used gloves, disposable lab coats, and other contaminated materials must be treated as hazardous waste.^[9] Place them in a designated, sealed waste container. ^{[9][10]} Do not discard them in regular trash.^[10]
- Sharps: Any contaminated sharps (needles, razor blades) must be disposed of in a designated sharps container.

2. Labeling and Storage of Waste:

- Labeling: All waste containers must be clearly labeled with "Hazardous Waste" and the full chemical name: "**3-(Butylamino)propionitrile**".
- Storage: Store hazardous waste containers in a designated satellite accumulation area, away from general work areas and incompatible materials.

3. Final Disposal:

- Licensed Disposal: Arrange for the disposal of all hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal company.
- Regulatory Compliance: Ensure all disposal practices comply with local, state, and federal regulations.

Workflow for Safe Handling of **3-(Butylamino)propionitrile**

Caption: Workflow for the safe handling of **3-(Butylamino)propionitrile**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-(BUTYLAMINO)PROPIONITRILE | 693-51-6 [amp.chemicalbook.com]
- 2. spectrumchemical.com [spectrumchemical.com]
- 3. datasheets.scbt.com [datasheets.scbt.com]
- 4. fishersci.com [fishersci.com]
- 5. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 6. fishersci.com [fishersci.com]
- 7. airgas.com [airgas.com]
- 8. datasheets.scbt.com [datasheets.scbt.com]
- 9. earthsafeppe.com [earthsafeppe.com]
- 10. gloves.com [gloves.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 3-(Butylamino)propionitrile]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1266221#personal-protective-equipment-for-handling-3-butylamino-propionitrile>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com